Replicating ANEB-001 Preclinical Findings: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*ANEB-001*
CAS No.:	*791848-71-0*
Cat. No.:	*B10832971*

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An objective analysis of **ANEB-001**'s performance based on available clinical data and a guide to its experimental evaluation in the absence of independent preclinical replication studies.

This guide provides a comprehensive comparison of the performance of **ANEB-001**, a competitive antagonist of the cannabinoid receptor type 1 (CB1), based on publicly available data from its Phase 2 clinical trials.[1][2] Currently, there is a lack of independent, peer-reviewed publications detailing the replication of **ANEB-001**'s preclinical findings in different laboratory settings. This document, therefore, focuses on summarizing the existing clinical trial data to offer researchers a baseline for potential future independent validation studies.

Mechanism of Action

ANEB-001, also known as selonabant, functions by competitively binding to the CB1 receptor, thereby displacing delta-9-tetrahydrocannabinol (THC), the primary psychoactive component of cannabis.[2][3][4] This action is intended to reverse the symptoms of acute cannabinoid intoxication (ACI).[3][4] The overstimulation of the CB1 receptor by cannabinoids like THC is responsible for the psychoactive effects associated with cannabis use.[5] By blocking this

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interaction, **ANEB-001** aims to alleviate symptoms such as euphoria, dizziness, and impaired motor control.[1][3]

Data Presentation: Phase 2 Clinical Trial Findings

The following tables summarize the key quantitative data from the Phase 2 clinical trial of **ANEB-001**. This trial was conducted in healthy adult volunteers who were administered an oral THC challenge.[1][3][6]

Table 1: Efficacy of **ANEB-001** in Reducing Subjective "Feeling High" (Visual Analog Scale)

THC Dose	ANEB-001 Dose	Outcome	p-value
10.5 mg	50 mg	10% of subjects reported feeling high vs. 75% in placebo group	< 0.001[2][7]
10.5 mg	100 mg	30% of subjects reported feeling high vs. 75% in placebo group	< 0.001[2][7]
21 mg	10 mg	80.4% reduction in mean VAS "Feeling High" vs. placebo	< 0.001[6]
21 mg	30 mg	82.8% reduction in mean VAS "Feeling High" vs. placebo	< 0.0001[6][8]
30 mg	10 mg	Statistically significant reduction in VAS "Feeling High"	< 0.0001[1][4]

Table 2: Effect of **ANEB-001** on Other Metrics of Acute Cannabinoid Intoxication

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Metric	THC Dose	ANEB-001 Dose	Outcome	p-value
VAS Alertness	10.5 mg	50 mg & 100 mg	Statistically significant improvement vs. placebo	< 0.01[7]
VAS Alertness	21 mg	30 mg	10.8 mm increase vs. placebo	0.001[6][8]
VAS Alertness	30 mg	10 mg	Statistically significant improvement vs. placebo	0.0042[1][4]
Body Sway	21 mg	10 mg	29.3% reduction vs. placebo	0.007[6]
Body Sway	21 mg	30 mg	30.6% reduction vs. placebo	0.002[6][8][9]
Body Sway	30 mg	10 mg	Statistically significant reduction vs. placebo	0.0196[1][4]
Heart Rate	21 mg	10 mg & 30 mg	Not significantly different from placebo	Not Significant[6][8]

Experimental Protocols: Phase 2 Clinical Trial Methodology

The following provides a detailed methodology for the key experiments conducted in the Phase 2 clinical trial of **ANEB-001**, as described in the available literature.[3][6]

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Study Design: The study was a randomized, double-blind, placebo-controlled trial in healthy adult volunteers with a history of occasional cannabis use.[3][6][7] The trial consisted of two parts, Part A and Part B, which investigated different doses of **ANEB-001** and THC.[6]

Participant Population: Healthy adult volunteers with occasional cannabis use were recruited.[7]

Intervention:

- THC Administration: Oral THC was administered to induce symptoms of acute cannabinoid intoxication. Doses ranged from 10.5 mg to 30 mg.[4][6]
- **ANEB-001** Administration: **ANEB-001** was administered orally in capsule form at doses of 10 mg, 30 mg, 50 mg, and 100 mg.[2][6] In some cohorts, **ANEB-001** was administered one hour after the THC challenge to assess its ability to reverse existing symptoms.[1][3][4]

Outcome Measures:

- Primary Endpoint: The primary endpoint was the Visual Analog Scale (VAS) for "feeling high," a subjective measure where participants rate their feeling of being high on a scale.[3][7]
- Secondary Endpoints:
  - VAS for "alertness."[3][7]
  - Objective measure of postural stability (body sway), assessed using a pot string meter.[6]
  - Heart rate.[6][7]
  - Pharmacokinetic assessments of **ANEB-001**, THC, and its metabolite 11-OH-THC were conducted through venous blood samples.[6]
  - Safety and tolerability were monitored through adverse event reporting, clinical laboratory tests, vital signs, and ECGs.[6]

Visualizations

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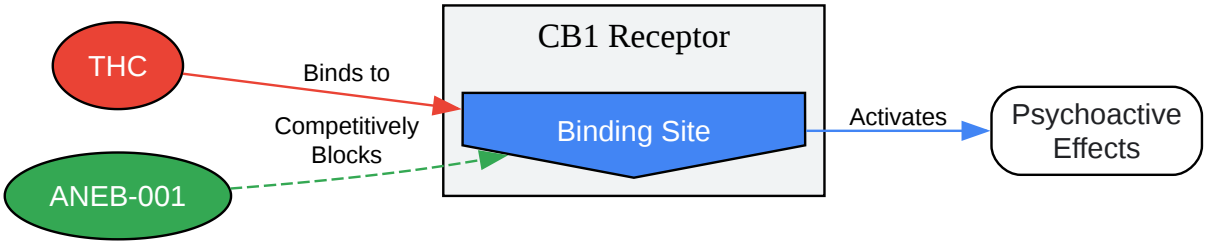
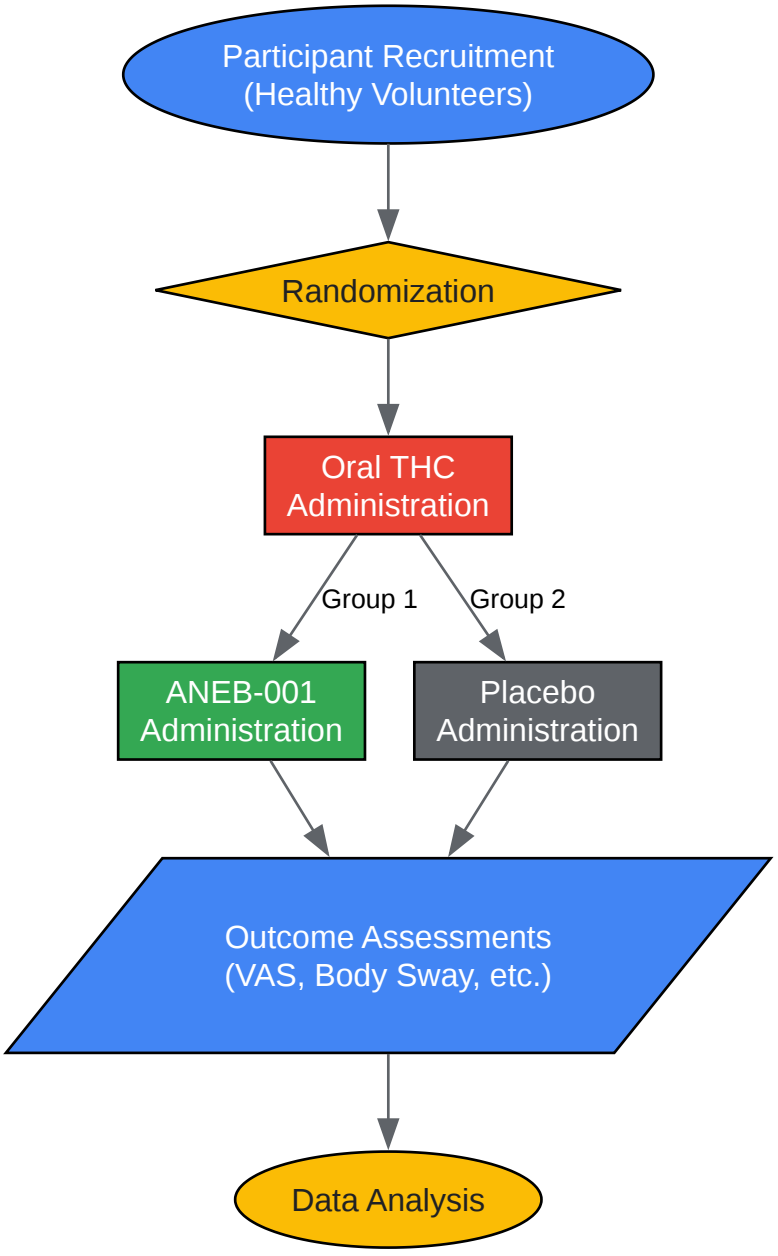
The following diagrams illustrate the proposed mechanism of action of **ANEB-001** and the general workflow of the Phase 2 clinical trial.





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- To cite this document: BenchChem. [Replicating ANEB-001 Preclinical Findings: A Comparative Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10832971/docs#replicating-aneb-001-preclinical-findings-a-comparative-guide-for-researchers]

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